

Application Notes and Protocols: Dicyclohexyl Phthalate in Cellulose Nitrate and Alkyd Resins

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Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

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These application notes provide a detailed overview of the use of **Dicyclohexyl phthalate** (DCHP) as a plasticizer in cellulose nitrate and alkyd resin formulations. This document includes information on the qualitative effects of DCHP, relevant experimental protocols for analysis and quality control, and visual representations of key concepts and workflows.

Introduction to Dicyclohexyl Phthalate (DCHP)

Dicyclohexyl phthalate (CAS #84-61-7) is a high-molecular-weight ortho-phthalate plasticizer. It exists as a white granular solid with a mildly aromatic odor and is practically insoluble in water but soluble in many organic solvents.^[1] Due to its stability to heat and light, DCHP is utilized to modify the properties of synthetic resins.^{[1][2]} In both cellulose nitrate and alkyd resins, it serves to increase flexibility, improve stability against light and weathering, and prevent creep (the tendency of a solid material to move slowly or deform permanently under the influence of persistent mechanical stresses).^{[1][2]} It also imparts a glossy finish to extruded materials.^[1]

Application in Cellulose Nitrate

Cellulose nitrate, a thermoplastic resin, is inherently brittle.^[3] The incorporation of plasticizers is essential to form a flexible and durable film.^[4] Phthalates were introduced as plasticizers for cellulose nitrate in the 1920s, replacing the more volatile and odorous camphor.^[5] DCHP is used as a primary or secondary plasticizer for nitrocellulose, among other polymers.^[6]

Effects of DCHP on Cellulose Nitrate Properties

While specific quantitative data for the effect of varying concentrations of DCHP on the mechanical properties of cellulose nitrate are not readily available in the reviewed literature, the general effects of plasticizers are well-documented. The addition of a plasticizer like DCHP physically interacts with the polymer chains, reducing the intermolecular forces and thereby increasing chain mobility.^[4] This leads to a decrease in the glass transition temperature (T_g), transforming the rigid polymer into a more flexible material.

Qualitative Effects of Increasing DCHP Concentration in Cellulose Nitrate:

- **Increased Flexibility and Elongation:** The primary function of DCHP is to increase the flexibility and reduce the brittleness of cellulose nitrate films.^[7] This corresponds to a higher elongation at break.
- **Decreased Tensile Strength and Hardness:** As the polymer chains are moved further apart by the plasticizer molecules, the intermolecular forces are weakened, generally leading to a lower tensile strength and surface hardness.^[4]
- **Improved Adhesion:** Plasticizers can improve the adhesive properties of the coating.^[4]
- **Enhanced Light and Heat Stability:** DCHP is noted for its stability to heat and light, which can be imparted to the cellulose nitrate formulation.^[1]

Data Presentation: Cellulose Nitrate Properties

The following table provides typical mechanical properties for unplasticized cellulose nitrate. The inclusion of DCHP will modify these properties as described above.

| Property | Typical Value for Unplasticized Cellulose Nitrate | Expected Effect of DCHP Addition |
|-----------------------------------|---|----------------------------------|
| Tensile Strength | 35-70 MPa[8] | Decrease |
| Elongation at Break | 10-40%[8] | Increase |
| Shore D Hardness | High (exact value depends on formulation) | Decrease |
| Glass Transition Temperature (Tg) | High (exact value depends on formulation) | Decrease |

Note: The exact quantitative changes in these properties will depend on the concentration of DCHP, the specific grade of cellulose nitrate, and the presence of other additives.

Application in Alkyd Resins

Alkyd resins are oil-modified polyesters used extensively in paints and coatings.[9] While the properties of alkyd resins are primarily determined by the type and amount of fatty acid (oil length), plasticizers can be incorporated to enhance specific characteristics.[10] DCHP is used in alkyd resins to increase their stability to light and weathering.[2]

Effects of DCHP on Alkyd Resin Properties

Similar to cellulose nitrate, the addition of DCHP to alkyd resins is expected to increase flexibility and impact resistance while potentially decreasing hardness. The primary documented role of DCHP in alkyds is to improve durability and weather resistance.[2]

Qualitative Effects of Increasing DCHP Concentration in Alkyd Resins:

- **Increased Flexibility:** Reduces the brittleness of the cured alkyd film.[7]
- **Improved Weathering Resistance:** DCHP's stability to light contributes to the overall durability of the coating.[2]
- **Modified Hardness:** An increase in plasticizer concentration will likely lead to a decrease in the hardness of the coating.

Data Presentation: Alkyd Resin Properties

The properties of alkyd resins vary widely based on their formulation (e.g., oil length). The following table provides a general overview of properties and the expected influence of DCHP.

| Property | Typical Value for Alkyd Resins | Expected Effect of DCHP Addition |
|----------------------------|--------------------------------|----------------------------------|
| Hardness (Persoz) | Varies widely with formulation | Decrease |
| Flexibility (Mandrel Bend) | Varies widely with formulation | Increase |
| Adhesion | Generally Good to Excellent | May Improve |
| Gloss | Generally Good | May be Enhanced |

Note: The performance of alkyd coatings is highly dependent on the overall formulation, including the choice of oils, polyols, and other additives.

Experimental Protocols

The following protocols outline methods for the analysis of DCHP in cellulose nitrate and alkyd resins, as well as standard procedures for evaluating the mechanical properties of the resulting films and coatings.

Quantification of Dicyclohexyl Phthalate by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard and reliable technique for the identification and quantification of phthalates in polymer matrices.[\[11\]](#)

This protocol is adapted from general methods for phthalate extraction from polymers.

- **Sample Weighing:** Accurately weigh approximately 0.5 g of the cellulose nitrate or alkyd resin film/coating into a glass vial.
- **Dissolution:** Add 10 mL of a suitable solvent to dissolve the sample. For cellulose nitrate, a mixture of ethyl acetate and toluene may be effective. For alkyd resins, tetrahydrofuran

(THF) is a common solvent. Use of a vortex mixer or sonication can aid dissolution.

- **Precipitation (if necessary):** If the polymer matrix interferes with the analysis, a non-solvent can be added to precipitate the polymer while leaving the DCHP in solution. For example, if THF is used for dissolution, adding hexane can precipitate the polymer.
- **Centrifugation/Filtration:** Centrifuge the sample to pellet the precipitated polymer or any insoluble components. Filter the supernatant through a 0.45 μm PTFE syringe filter into a clean GC vial.
- **Internal Standard:** Add a known concentration of an internal standard (e.g., benzyl benzoate) to the filtered extract for accurate quantification.
- **Dilution:** Dilute the sample with a suitable solvent (e.g., cyclohexane) to a final concentration within the calibration range of the GC-MS.

| Parameter | Recommended Setting |
|-----------------------|---|
| Gas Chromatograph | |
| Injection Mode | Splitless |
| Injection Volume | 1 µL |
| Injector Temperature | 280 °C |
| Carrier Gas | Helium at a constant flow of 1.0 mL/min |
| Column | 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms or equivalent) |
| Oven Program | Initial temp 100°C for 1 min, ramp at 10°C/min to 300°C, hold for 5 min |
| Mass Spectrometer | |
| Ionization Mode | Electron Ionization (EI) at 70 eV |
| MS Source Temperature | 230 °C |
| MS Quad Temperature | 150 °C |
| Acquisition Mode | Selected Ion Monitoring (SIM) for quantification |
| DCHP Quantifier Ion | m/z 149 (common for many phthalates) |
| DCHP Qualifier Ions | To be determined from a standard spectrum of DCHP |

Prepare a series of calibration standards of DCHP in the same solvent as the final sample extract. The concentration of DCHP in the sample is determined by comparing the peak area of DCHP to that of the internal standard and referencing the calibration curve.

Mechanical Testing of Resin Films

This method is used to determine the tensile properties of thin plastic sheeting and films (<1.0 mm thick).[2]

- **Specimen Preparation:** Cut rectangular test specimens from the resin film with a uniform width (e.g., 15 mm) and a length sufficient for gripping in the testing apparatus (e.g., 150 mm).
- **Conditioning:** Condition the specimens at a standard temperature and humidity (e.g., $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 40 hours prior to testing.
- **Testing:** Mount the specimen in the grips of a universal testing machine. The machine will pull the specimen at a constant rate of crosshead movement until it breaks. The load and extension are recorded throughout the test.
- **Calculations:** From the load-extension curve, the following properties can be calculated:
 - **Tensile Strength:** The maximum stress the material can withstand before breaking.
 - **Elongation at Break:** The percentage increase in length of the specimen at the point of fracture.
 - **Modulus of Elasticity:** A measure of the material's stiffness.

This method measures the indentation hardness of materials using a durometer.^{[12][13]}

- **Specimen Preparation:** The test specimen should have a minimum thickness of 6 mm. If a single sheet is not thick enough, multiple layers may be stacked.
- **Conditioning:** Condition the specimens as described for tensile testing.
- **Testing:** Place the specimen on a hard, flat surface. Press the durometer foot firmly and vertically onto the specimen surface. The hardness reading is taken immediately (within one second) after firm contact is made.
- **Reporting:** The hardness is reported on the appropriate Shore scale (e.g., Shore D for harder plastics). Multiple readings should be taken at different locations on the specimen and the average value reported.

Visualizations

Logical Relationship of DCHP in a Polymer Matrix

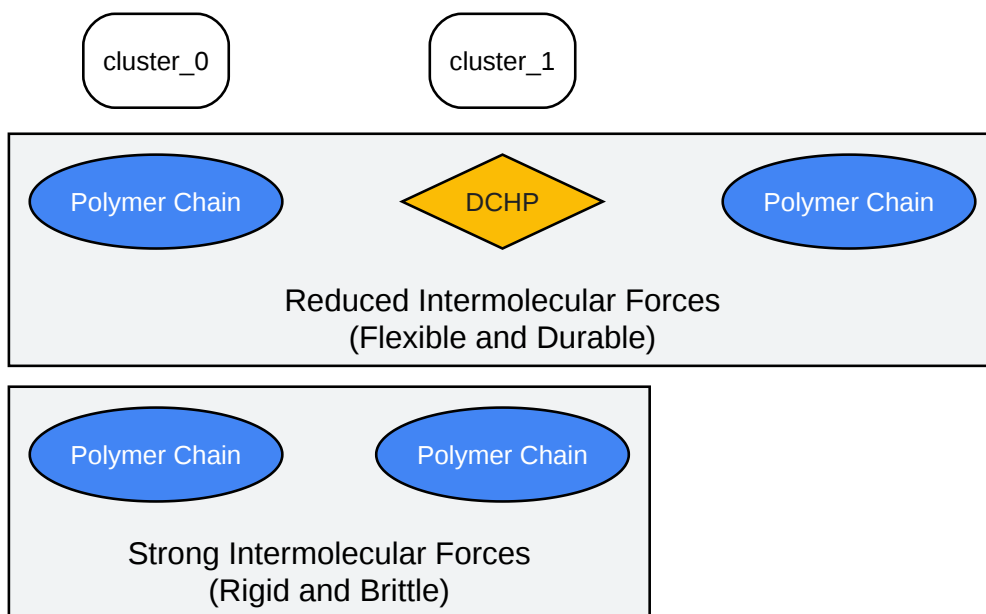


Figure 1: Role of DCHP as a Plasticizer

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Figure 1: Role of DCHP as a Plasticizer

Experimental Workflow for DCHP Analysis

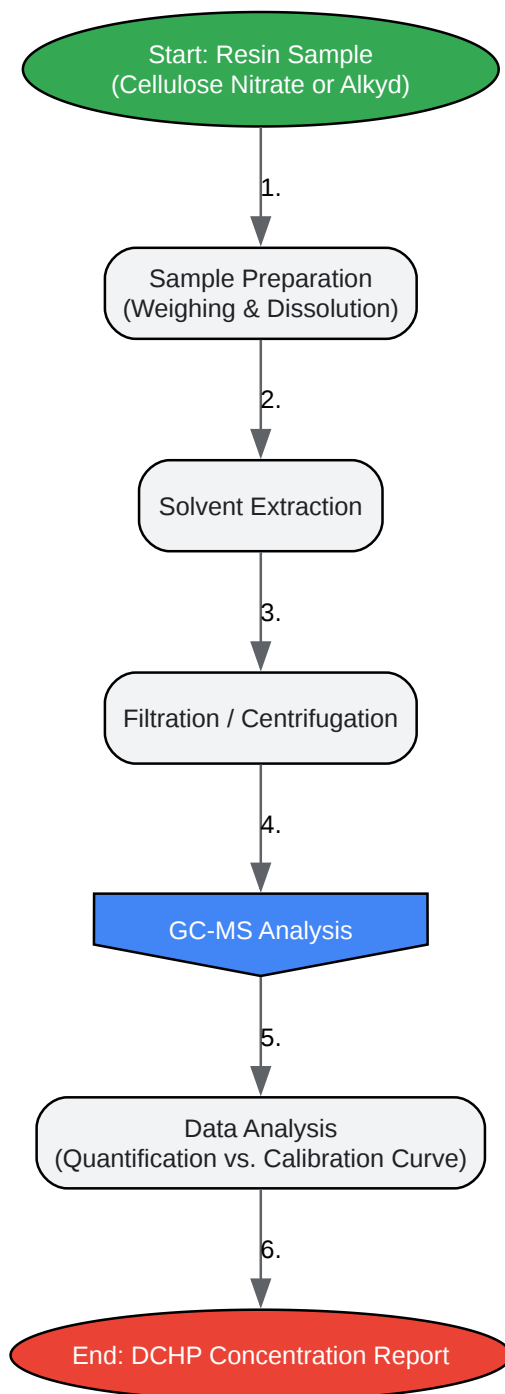


Figure 2: Workflow for GC-MS Analysis of DCHP

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Figure 2: Workflow for GC-MS Analysis of DCHP

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- To cite this document: BenchChem. [Application Notes and Protocols: Dicyclohexyl Phthalate in Cellulose Nitrate and Alkyd Resins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670489#dicyclohexyl-phthalate-in-cellulose-nitrate-and-alkyd-resins]

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